

An In-Depth Technical Guide to Bis(2-mercaptoethyl) sulfide

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Compound of Interest

Compound Name: *Bis(2-mercaptoethyl) sulfide*

Cat. No.: *B1581568*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Bis(2-mercaptoethyl) sulfide**, a versatile organosulfur compound. It details the compound's chemical identity, including its IUPAC name and synonyms, and presents its key physicochemical properties in a clear, tabular format. This guide also outlines a detailed experimental protocol for its synthesis and explores its significant applications, particularly in coordination chemistry and materials science. Furthermore, it delves into the compound's biological activities, focusing on its antioxidant properties. Visual diagrams generated using Graphviz are included to illustrate key processes, enhancing the accessibility of complex information for research and development professionals.

Chemical Identity and Nomenclature

Bis(2-mercaptoethyl) sulfide is a dithiol compound featuring a central sulfide linkage.

IUPAC Name: 2-(2-sulfanylethylsulfanyl)ethanethiol[1]

Synonyms: A variety of synonyms are used to refer to this compound in literature and commercial listings. These include:

- 2,2'-Thiodiethanethiol[2]

- 2-Mercaptoethyl sulfide[2]
- 3-Thia-1,5-pentanedithiol[1]
- 1,5-Dimercapto-3-thiapentane[1]
- 2,2'-Dimercaptodiethyl sulfide[1]
- Bis(beta-mercaptoethyl) sulfide
- 1-Mercapto-2-(Mercaptoethylthio)ethane[1]

Physicochemical Properties

The following table summarizes the key quantitative data for **Bis(2-mercaptoethyl) sulfide**, providing a valuable reference for experimental design and application.

Property	Value	Reference(s)
Molecular Formula	C4H10S3	[1]
Molecular Weight	154.32 g/mol	
Appearance	Clear, colorless liquid	
Melting Point	-11 °C	
Boiling Point	135-136 °C at 10 mmHg	
Density	1.183 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.5961	
Flash Point	195 °F (90.56 °C)	
Water Solubility	620 mg/L at 20 °C	
pKa	9.47 ± 0.10 (Predicted)	

Experimental Protocols

Synthesis of Bis(2-mercaptoethyl) sulfide

A common and efficient method for the synthesis of **Bis(2-mercaptoethyl) sulfide** involves a two-step process starting from thiodiglycol and thiourea. This method is advantageous due to the availability of starting materials and the high purity and yield of the final product.

Step 1: Formation of the Isothiouronium Salt Intermediate

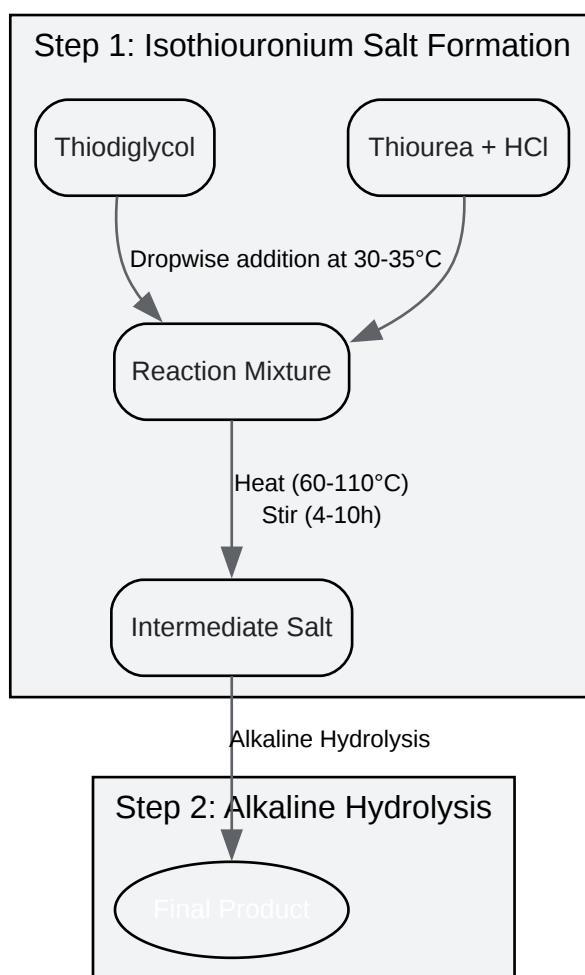
- In a reaction vessel, prepare a mixed solution of thiourea and industrial hydrochloric acid.
- At a controlled temperature of 30-35°C, add thiodiglycol dropwise to the solution.
- Following the addition, introduce a suitable catalyst.
- Slowly heat the reaction mixture to a temperature between 60-110°C.
- Maintain the reaction at this temperature with constant stirring for 4 to 10 hours.
- After the incubation period, cease heating and allow the reaction mixture to cool to room temperature. The resulting mixture contains the intermediate isothiuronium salt.

Step 2: Alkaline Hydrolysis to Yield **Bis(2-mercaptoethyl) sulfide**

- The mixture containing the isothiuronium salt is then subjected to alkaline hydrolysis to yield the final product, **Bis(2-mercaptoethyl) sulfide**.

This process is noted for its smooth and safe operation, minimal waste production, and suitability for industrial-scale production, with reported product purity exceeding 99% and a total yield of over 98%.

Synthesis Workflow of **Bis(2-mercaptoethyl) sulfide**



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Caption: A diagram illustrating the two-step synthesis of **Bis(2-mercaptoethyl) sulfide**.

Applications in Research and Development

Coordination Chemistry and Materials Science

The presence of two thiol groups makes **Bis(2-mercaptoethyl) sulfide** an excellent chelating agent for various metal ions. This property is exploited in the synthesis of novel metal complexes with potential applications in catalysis and materials science. For instance, it is used as a reagent in the synthesis of luminescent polynuclear gold(I) phosphine complexes.

Corrosion Inhibition

Organic compounds containing heteroatoms like sulfur are effective corrosion inhibitors. The two thiol groups in **Bis(2-mercaptoethyl) sulfide** allow for strong bidentate chelation or adsorption onto metal surfaces, forming a protective, self-assembled monolayer that shields the metal from corrosive environments.

Precursor in Organic Synthesis

The thiol groups are reactive and can participate in various organic reactions, making **Bis(2-mercaptoethyl) sulfide** a valuable precursor for the synthesis of other functionalized thiol-containing molecules.

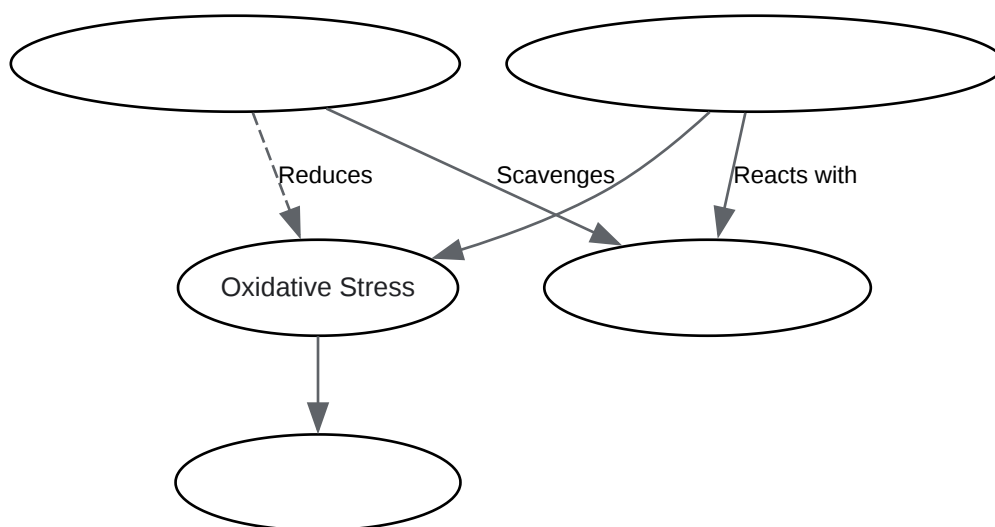
Biological Activity and Potential in Drug Development

Antioxidant Properties

Bis(2-mercaptoethyl) sulfide exhibits antioxidant activity. The thiol groups can act as reducing agents and are capable of scavenging free radicals, which suggests a potential protective role against oxidative stress. This antioxidant property is a key area of interest for its potential therapeutic applications.

While the direct role of **Bis(2-mercaptoethyl) sulfide** in specific biological signaling pathways is not yet well-defined, its structural similarity to molecules involved in hydrogen sulfide (H_2S) signaling suggests it may have relevance in this area. H_2S is a gasotransmitter involved in numerous physiological processes, and compounds that can donate H_2S are of significant interest in drug development. Further research is needed to determine if **Bis(2-mercaptoethyl) sulfide** can function as an H_2S donor in biological systems.

Potential Mechanism of Antioxidant Action



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Caption: A simplified diagram showing the potential antioxidant mechanism of **Bis(2-mercaptoethyl) sulfide**.

Conclusion

Bis(2-mercaptoethyl) sulfide is a chemical compound with a well-defined structure and a range of useful physicochemical properties. Its synthesis is achievable through a high-yield, two-step process, making it an accessible reagent for various applications. Its utility in coordination chemistry, materials science as a corrosion inhibitor, and as a precursor in organic synthesis is well-documented. The biological activity of **Bis(2-mercaptoethyl) sulfide**, particularly its antioxidant properties, presents an exciting avenue for future research and potential applications in drug development. This guide serves as a foundational resource for scientists and researchers looking to explore the potential of this versatile molecule in their work.

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